

# Physical and chemical properties of 2,2-Diphenylcyclopropanecarboxylic acid

Author: BenchChem Technical Support Team. Date: January 2026

## Compound of Interest

2,2-

Compound Name: Diphenylcyclopropanecarboxylic  
acid

Cat. No.: B127054

[Get Quote](#)

## An In-Depth Technical Guide to 2,2-Diphenylcyclopropanecarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

## Foreword

As a Senior Application Scientist, my focus extends beyond the mere synthesis of molecules to a comprehensive understanding of their physical and chemical behavior. This guide on **2,2-Diphenylcyclopropanecarboxylic acid** is crafted from that perspective, offering not just data, but insights into the causality behind its properties and the strategic considerations for its use in research and development. The unique strained cyclopropane ring, coupled with the steric and electronic influence of the two phenyl groups, imparts a fascinating and synthetically valuable character to this molecule. This document aims to be a definitive resource, providing the foundational knowledge necessary for its effective application, particularly in the realm of medicinal chemistry where it serves as a key building block for pharmacologically active agents.

## Molecular Identity and Structural Elucidation

**2,2-Diphenylcyclopropanecarboxylic acid** is a crystalline solid with the molecular formula  $C_{16}H_{14}O_2$  and a molecular weight of 238.28 g/mol .<sup>[1]</sup> Its structure features a cyclopropane ring substituted with two phenyl groups and a carboxylic acid function at the C1 position.

## Crystal and Molecular Structure

The absolute configuration and detailed solid-state conformation of the S-(+)-enantiomer of **2,2-Diphenylcyclopropanecarboxylic acid** have been determined by X-ray crystallography. The crystals are monoclinic, belonging to the space group  $P2_1$ , with two molecules per unit cell.<sup>[2]</sup>

Table 1: Crystal Data for S-(+)-2,2-Diphenylcyclopropanecarboxylic Acid<sup>[2]</sup>

Parameter	Value
Crystal System	Monoclinic
Space Group	$P2_1$
a	14.657(5) Å
b	6.238(2) Å
c	7.967(3) Å
$\beta$	117° 15'(2')
Volume	646.9 Å <sup>3</sup>
Z	2

In the crystalline state, the molecules form linear chains through hydrogen bonding between the carboxylic acid groups of adjacent molecules. This intermolecular interaction is a key determinant of the compound's physical properties.

## Physicochemical Properties: A Quantitative Overview

A thorough understanding of the physicochemical properties of **2,2-Diphenylcyclopropanecarboxylic acid** is paramount for its handling, formulation, and application in synthetic protocols.

Table 2: Key Physicochemical Properties of **2,2-Diphenylcyclopropanecarboxylic Acid**

Property	Value	Source
Melting Point	166-169 °C	Commercial Supplier Data
Boiling Point	403.0 ± 45.0 °C (Predicted)	
Density	1.239 ± 0.06 g/cm³ (Predicted)	
pKa	Estimated ~4-5	General Carboxylic Acids
Solubility	Generally soluble in less polar organic solvents like ether, chloroform, and benzene. <sup>[3]</sup> Limited solubility in water, which decreases with increasing hydrocarbon character. <sup>[1][3][4][5]</sup>	General Principles

**Solubility Insights:** The large nonpolar surface area imparted by the two phenyl rings dictates the solubility profile of this molecule. While the carboxylic acid group provides a site for hydrogen bonding, the overall hydrophobic character of the molecule leads to better solubility in less polar organic solvents.<sup>[1][3][4][5]</sup> For aqueous systems, solubility is expected to be low but can be significantly increased by deprotonation of the carboxylic acid to form a carboxylate salt.

**Acidity (pKa):** An experimental pKa value for **2,2-Diphenylcyclopropanecarboxylic acid** is not readily available in the literature. However, based on the pKa of benzoic acid (4.2 in water) and the electron-withdrawing nature of the phenyl groups, a pKa in the range of 4-5 can be reasonably estimated for aqueous solutions. In non-aqueous solvents like DMSO, the pKa is expected to be higher, likely in the range of 10-12, consistent with the trend observed for other carboxylic acids.

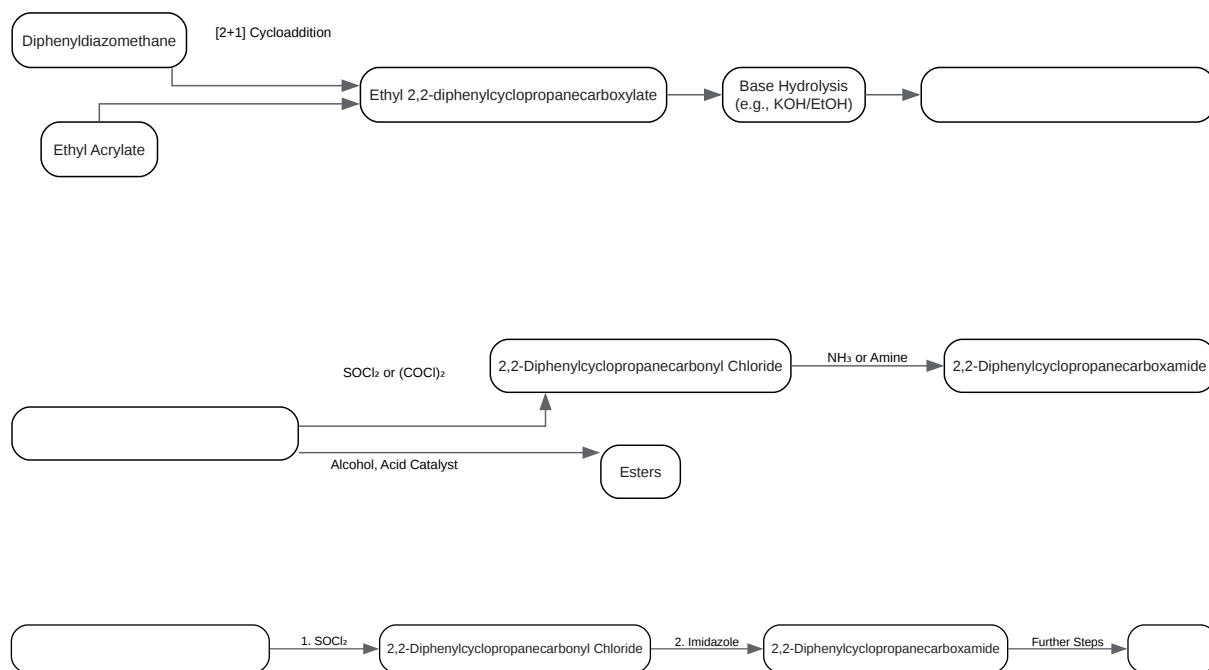
## Synthesis and Purification: A Validated Protocol

The synthesis of **2,2-Diphenylcyclopropanecarboxylic acid** is a well-established procedure. The following protocol is based on established methods and provides a reliable route to this

compound.

## Synthetic Workflow

The synthesis involves the reaction of diphenyldiazomethane with ethyl acrylate followed by hydrolysis of the resulting ester.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,2-Diphenylcyclopropanecarboxylic acid | C<sub>16</sub>H<sub>14</sub>O<sub>2</sub> | CID 98071 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scilit.com [scilit.com]

- 3. orgsyn.org [orgsyn.org]
- 4. faculty.uobasrah.edu.iq [faculty.uobasrah.edu.iq]
- 5. whitman.edu [whitman.edu]
- To cite this document: BenchChem. [Physical and chemical properties of 2,2-Diphenylcyclopropanecarboxylic acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b127054#physical-and-chemical-properties-of-2-2-diphenylcyclopropanecarboxylic-acid>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)